

An In-depth Technical Guide to 1,3-Dibromopentane: Chemical Properties and Structure

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This technical guide provides a comprehensive overview of the chemical properties, structure, and reactive characteristics of **1,3-dibromopentane**. The information is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Core Chemical and Physical Properties

1,3-Dibromopentane is an organobromine compound with the chemical formula C5H10Br2.[1] It is a dense liquid at room temperature.[2] The following table summarizes its key quantitative properties.



Property	Value	Source(s)
Molecular Formula	C5H10Br2	[1][2][3]
Molecular Weight	229.94 g/mol	[1][2]
CAS Number	42474-20-4	[1][2][3]
Density	1.668 g/cm ³	[2]
Boiling Point	193.4°C at 760mmHg	[2]
Melting Point	-28.63°C (estimate)	[2]
Flash Point	68.6°C	[2]
Refractive Index	1.5042	[2]
Vapor Pressure	0.648 mmHg at 25°C	[2]
LogP	2.94490	[2]
Hydrogen Bond Donor Count	0	[2]
Hydrogen Bond Acceptor Count	0	[2]
Rotatable Bond Count	3	[2]

Chemical Structure and Identification

The structural identifiers for **1,3-dibromopentane** are crucial for its unambiguous identification in chemical databases and literature.

• IUPAC Name: 1,3-dibromopentane

Canonical SMILES: CCC(CCBr)Br[2]

InChl: InChl=1S/C5H10Br2/c1-2-5(7)3-4-6/h5H,2-4H2,1H3[1][3]

• InChikey: SOZLNIPBRVQUOG-UHFFFAOYSA-N[1][3]

Experimental Protocols



While specific experimental protocols for **1,3-dibromopentane** are not extensively detailed in the provided search results, a common synthetic route can be inferred from the synthesis of analogous dibromoalkanes, such as the conversion of a diol to a dibromide using hydrobromic acid.

Synthesis of **1,3-Dibromopentane** from **1,3-Pentanediol**

This procedure is adapted from a general method for the synthesis of dibromides from diols.

Materials:

- 1,3-pentanediol
- 48% aqueous hydrobromic acid (HBr)
- Concentrated sulfuric acid (H2SO4)
- · Saturated sodium carbonate solution
- · Anhydrous calcium chloride

Procedure:

- In a round-bottom flask equipped with a reflux condenser, combine 1,3-pentanediol with an excess of 48% hydrobromic acid and a catalytic amount of concentrated sulfuric acid.
- Gently heat the mixture to reflux for several hours to ensure the complete conversion of the diol to the dibromide.
- After cooling to room temperature, transfer the reaction mixture to a separatory funnel. The lower organic layer containing the crude 1,3-dibromopentane is collected.
- Wash the organic layer sequentially with water and a saturated sodium carbonate solution to neutralize any remaining acid.
- Dry the crude product over anhydrous calcium chloride.
- Purify the final product by distillation under reduced pressure.

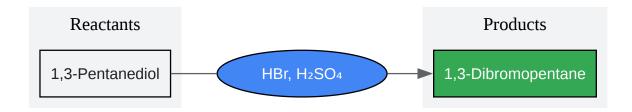


Reactivity and Potential Applications

1,3-Dibromopentane, as a dihaloalkane, is a versatile reagent in organic synthesis. The two bromine atoms serve as leaving groups in nucleophilic substitution reactions, allowing for the introduction of various functional groups and the formation of carbon-carbon and carbon-heteroatom bonds. This reactivity makes it a useful building block for the synthesis of more complex molecules, including heterocyclic compounds and carbocyclic systems.

In the context of drug development, molecules like **1,3-dibromopentane** can be used as linkers or scaffolds to construct larger, more intricate molecular architectures with potential therapeutic applications.

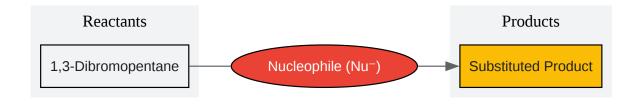
Below is a diagram illustrating the general synthesis of **1,3-dibromopentane** from **1,3-**pentanediol.



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Synthesis of 1,3-Dibromopentane

The following diagram illustrates a general nucleophilic substitution reaction involving **1,3-dibromopentane**, a fundamental transformation in organic synthesis.



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Nucleophilic Substitution of 1,3-Dibromopentane

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